

Safety precautions and handling guidelines for Tris(perfluorophenyl)borane.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tris(perfluorophenyl)borane

Cat. No.: B164928

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An In-Depth Technical Guide to the Safe Handling and Use of **Tris(perfluorophenyl)borane**
For Researchers, Scientists, and Drug Development Professionals

Tris(perfluorophenyl)borane, often abbreviated as $B(C_6F_5)_3$, is a powerful Lewis acid with broad applications in organic synthesis, catalysis, and materials science.^{[1][2][3]} Its high thermal stability, resistance to oxygen, and tolerance to water make it a versatile reagent in numerous chemical transformations.^{[4][5]} However, its reactivity also necessitates stringent safety precautions and specific handling guidelines to ensure the well-being of laboratory personnel and the integrity of experimental outcomes. This guide provides a comprehensive overview of the safety protocols, handling procedures, and core applications of **Tris(perfluorophenyl)borane**.

Hazard Identification and Safety Precautions

Tris(perfluorophenyl)borane is classified as a hazardous substance and requires careful handling in a controlled laboratory environment.

GHS Hazard Classification:

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation.[6][7]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation.[6][7]
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	3	H335: May cause respiratory irritation.[6][7]
Acute Toxicity (Oral)	3	H301: Toxic if swallowed.[8][9]
Hazardous to the Aquatic Environment, Acute Hazard	1	H400: Very toxic to aquatic life.[9][10]
Hazardous to the Aquatic Environment, Long-Term Hazard	1	H410: Very toxic to aquatic life with long lasting effects.[9][10]

Signal Word: Danger[8]

Precautionary Statements: A comprehensive list of precautionary statements can be found in the safety data sheets.[6][7][8][10][11][12] Key precautions include avoiding breathing dust/fume/gas/mist/vapors/spray, washing skin thoroughly after handling, using only in a well-ventilated area, and wearing appropriate personal protective equipment.[6][11][12]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Tris(perfluorophenyl)borane** is provided below.

Property	Value
CAS Number	1109-15-5[6][11]
Molecular Formula	C ₁₈ BF ₁₅ [7][10]
Molecular Weight	511.98 g/mol [10]
Appearance	White to off-white powder or solid.[10]
Melting Point	126 - 131 °C (258.8 - 267.8 °F)[10]
Solubility	Soluble in hexane, chloroform, dichloromethane, toluene, and polar solvents.[9] Forms an adduct with water.[5]
Stability	Thermally stable at temperatures well over 200 °C.[4][5] It is also resistant to oxygen.[4] The product is hygroscopic and heat sensitive.[10]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **Tris(perfluorophenyl)borane** to minimize exposure risk.

PPE Type	Specification
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).[12]
Skin Protection	Chemical-resistant gloves (e.g., neoprene or nitrile rubber).[8] A lab coat or fire/flame resistant and impervious clothing should be worn.[12]
Respiratory Protection	A NIOSH-certified dust and mist respirator (orange cartridge) or a full-face respirator should be used if exposure limits are exceeded or if irritation is experienced.[8][12]

Handling and Storage

Proper handling and storage procedures are critical to maintaining the stability and reactivity of **Tris(perfluorophenyl)borane** and ensuring a safe laboratory environment.

Handling:

- **Inert Atmosphere:** Due to its hygroscopic nature, **Tris(perfluorophenyl)borane** should be handled under a dry, inert atmosphere (e.g., nitrogen or argon) in a glovebox.[\[10\]](#)[\[13\]](#)
- **Ventilation:** Work in a well-ventilated area or in a fume hood to minimize inhalation of dust.[\[6\]](#)[\[11\]](#)
- **Avoid Contact:** Avoid all personal contact, including inhalation and contact with skin and eyes.[\[6\]](#)
- **Hygiene:** Wash hands thoroughly with soap and water after handling.[\[6\]](#) Do not eat, drink, or smoke in the laboratory.[\[6\]](#)[\[8\]](#)

Storage:

- **Container:** Store in the original, tightly sealed container.[\[6\]](#)[\[12\]](#)
- **Conditions:** Keep in a cool, dry, and well-ventilated place.[\[8\]](#)[\[12\]](#) For long-term storage, temperatures of -20°C or a range of 2-8°C are recommended.[\[10\]](#)[\[11\]](#) Some suppliers recommend storage at -80°C for up to 6 months.[\[14\]](#)
- **Incompatibilities:** Store away from incompatible materials such as strong oxidizing agents and strong acids.[\[8\]](#)

First Aid and Emergency Procedures

In the event of exposure or a spill, immediate and appropriate action is necessary.

First Aid Measures:

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Obtain medical aid.[11]
Skin Contact	Immediately flush skin with running water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation occurs.[6][11]
Eye Contact	Immediately flush open eyes with running water for at least 15 minutes. Remove contact lenses if present and easy to do so. Continue rinsing. Seek immediate medical attention.[6][11]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Get emergency medical help immediately.[10][11]

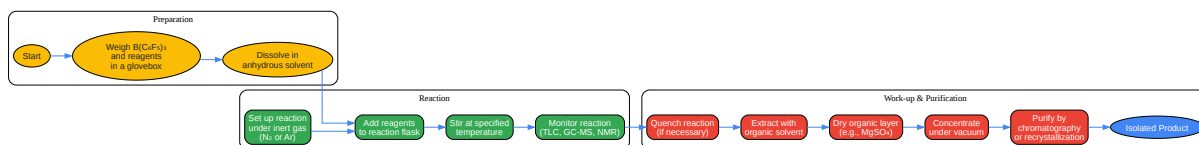
Spill and Leak Procedures:

- Minor Spills: For small spills, use dry clean-up procedures to avoid generating dust.[6] Sweep or vacuum up the material and place it in a sealed container for disposal.[6]
- Major Spills: For large spills, evacuate unnecessary personnel and alert emergency services.[6] Wear appropriate PPE and prevent the spill from entering drains or waterways.[6] Collect the spilled material using a dry, inert binding material (e.g., sand, vermiculite) and place it in a suitable container for disposal.[10]

Experimental Protocols and Methodologies

Tris(perfluorophenyl)borane is a versatile catalyst in a variety of organic reactions. Below are generalized experimental protocols for some of its key applications.

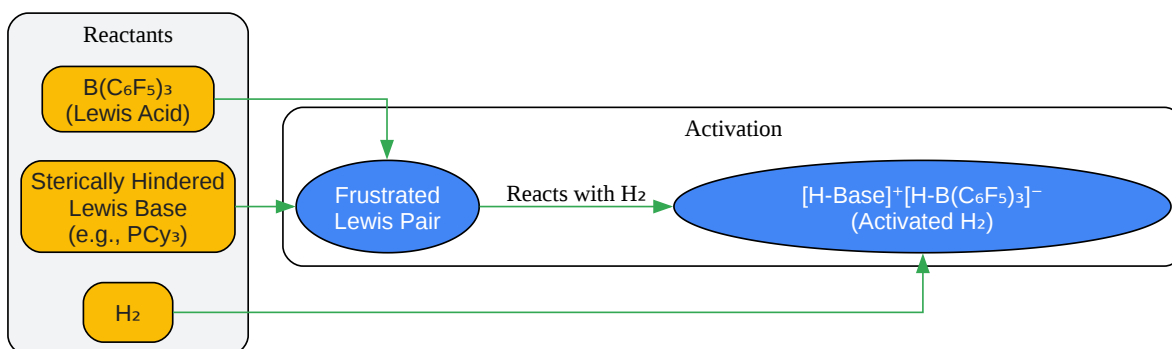
General Procedure for a Catalyzed Reaction: A typical experimental setup involves the use of an inert atmosphere to handle the hygroscopic catalyst.



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Caption: General workflow for a **Tris(perfluorophenyl)borane** catalyzed reaction.

Frustrated Lewis Pair (FLP) Chemistry: **Tris(perfluorophenyl)borane** is a key component in Frustrated Lewis Pair chemistry, where its steric bulk prevents the formation of a classical adduct with a Lewis base.[9][11] This "unquenched" reactivity allows for the activation of small molecules like H₂. [11]



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Caption: Simplified mechanism of H₂ activation by a Frustrated Lewis Pair.

Disposal Considerations

Waste materials containing **Tris(perfluorophenyl)borane** must be disposed of as hazardous waste.[8] Dispose of the contents and container in accordance with federal, state, and local regulations.[10] Do not allow the product to enter drains or waterways.[9]

Conclusion

Tris(perfluorophenyl)borane is a powerful and versatile reagent for chemical synthesis and catalysis. Its unique properties, however, demand a thorough understanding of its hazards and the implementation of strict safety protocols. By adhering to the guidelines outlined in this technical guide, researchers can safely and effectively utilize this valuable compound in their work. Always consult the most recent Safety Data Sheet from your supplier before use.

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- To cite this document: BenchChem. [Safety precautions and handling guidelines for Tris(perfluorophenyl)borane.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b164928#safety-precautions-and-handling-guidelines-for-tris-perfluorophenyl-borane]

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